

An In-depth Technical Guide to Indoline-5-carbonitrile for Advanced Research

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Indoline-5-carbonitrile

Cat. No.: B098209

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A Senior Application Scientist's Reference on an Emerging Heterocyclic Building Block

This guide provides researchers, scientists, and drug development professionals with a comprehensive technical overview of **Indoline-5-carbonitrile**. We will delve into its core chemical identity, differentiate it from its more common aromatic counterpart, explore its physicochemical properties, discuss safety and handling, and provide a verified list of suppliers to facilitate its procurement for novel research and development projects.

Core Chemical Identity: The Critical Distinction Between Indoline and Indole

In the field of medicinal chemistry, precision in molecular architecture is paramount. A common point of confusion for researchers sourcing heterocyclic intermediates arises from the subtle but significant difference between the "indoline" and "indole" scaffolds. **Indoline-5-carbonitrile** possesses a saturated dihydropyrrole ring fused to the benzene ring, whereas Indole-5-carbonitrile contains an aromatic pyrrole ring. This seemingly minor variation fundamentally alters the molecule's geometry, reactivity, and potential as a pharmacophore.

The nitrile group ($-C\equiv N$) at the 5-position acts as a versatile chemical handle, enhancing the molecule's utility as an intermediate in organic synthesis for building more complex molecular structures.^[1]

Caption: Structural comparison of **Indoline-5-carbonitrile** (left) and Indole-5-carbonitrile (right).

This guide focuses specifically on **Indoline-5-carbonitrile** (CAS No. 15861-23-1). It is imperative that researchers verify the CAS number before procurement to ensure the correct scaffold is obtained for their experimental design.

Key Chemical Identifiers

For clarity and accurate sourcing, the distinct identifiers for both molecules are summarized below.

Identifier	Indoline-5-carbonitrile	Indole-5-carbonitrile
CAS Number	15861-23-1[2][3][4]	15861-24-2[5][6][7][8]
Molecular Formula	C ₉ H ₈ N ₂ [2][3][4]	C ₉ H ₆ N ₂ [5][6][8]
Molecular Weight	144.17 g/mol [2][3]	142.16 g/mol [5][8]
Synonyms	5-Cyanoindoline	5-Cyanoindole[5][9]
MDL Number	MFCD07371626[2][3]	MFCD00005669[5]

Physicochemical Properties and Handling

The physical properties of **Indoline-5-carbonitrile** dictate its handling, storage, and application in various solvent systems. While extensive experimental data for the indoline variant is less prevalent in public literature compared to its indole counterpart, key specifications can be compiled from supplier technical data sheets.

Property	Indoline-5-carbonitrile	Indole-5-carbonitrile
Appearance	White to off-white crystalline powder[10]	White to light yellow solid[1]
Purity	Typically $\geq 97\%$ [2]	Typically $\geq 98\%$ [6]
Melting Point	Not specified	106-108 °C[5]
Solubility	Soluble in some organic solvents	Soluble in organic solvents like DMSO, limited in water[1][10][11]
Storage	Keep in dark place, Inert atmosphere, Room temperature[2][3]	Store in a cool, dry, well-ventilated area[11]

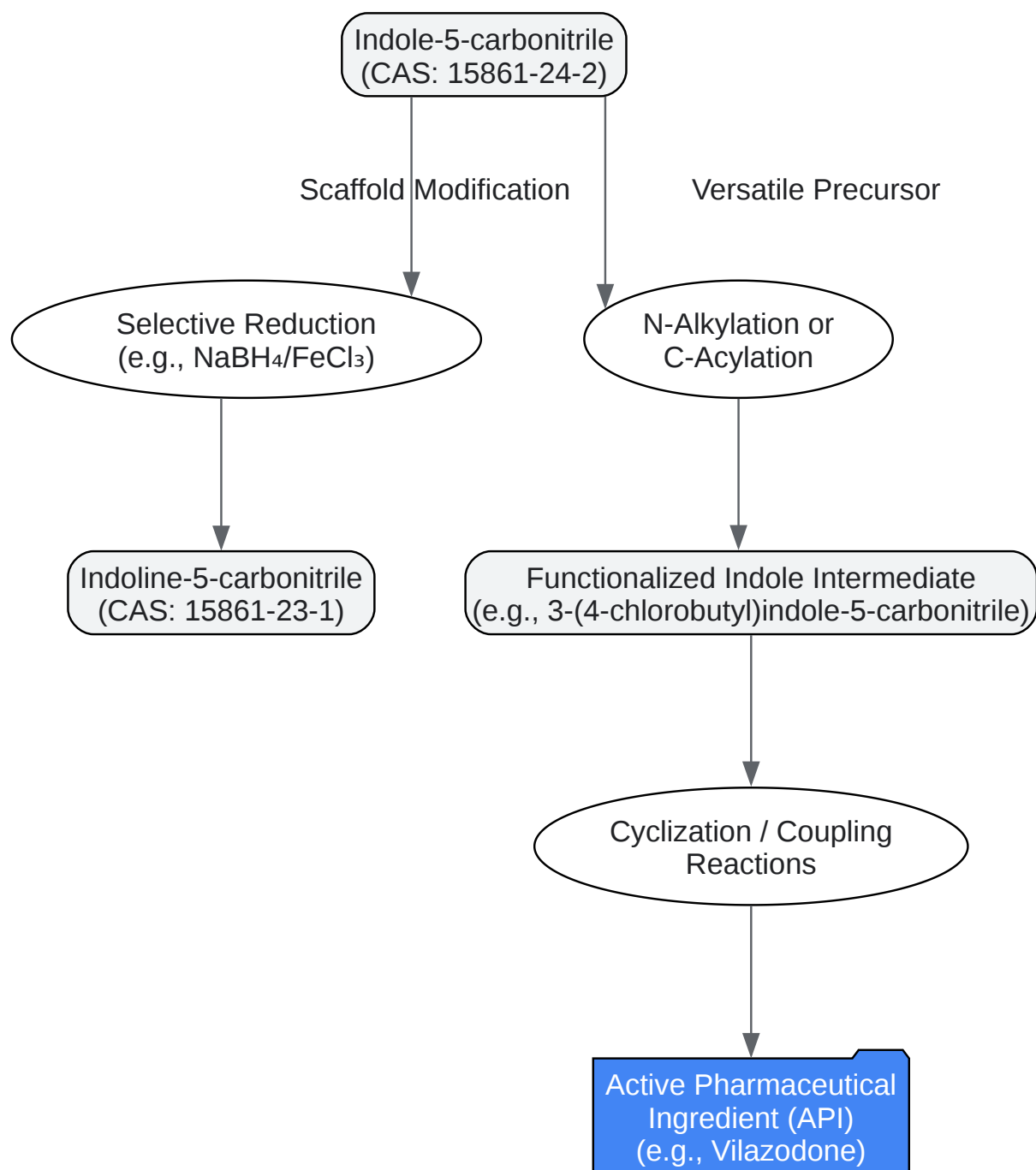
Synthetic Utility and Potential Applications

While Indole-5-carbonitrile is a well-documented reactant in various synthetic pathways, **Indoline-5-carbonitrile** serves as a crucial, albeit less commonly cited, building block. Its significance is highlighted by its role as a reactant in the preparation of complex pharmaceutical agents.

A primary example is its use in the synthesis of the antidepressant drug Vilazodone.[12] The saturated ring of the indoline moiety is often a key structural feature in bioactive molecules, offering a three-dimensional geometry that can be crucial for binding to biological targets.

Conceptual Synthetic Workflow

The general synthetic logic often involves leveraging the reactivity of the indole scaffold, which can then be selectively reduced to the indoline if the saturated core is the desired final structure. The nitrile group provides a versatile point for further chemical elaboration. This workflow underscores the importance of both molecules in a synthetic chemist's toolkit.



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Caption: Conceptual workflow showing Indole-5-carbonitrile as a precursor to APIs.

Safety, Handling, and Personal Protection

Proper handling of chemical reagents is critical for laboratory safety. While a specific, comprehensive safety data sheet (SDS) for **Indoline-5-carbonitrile** is not as widely published as its indole analog, the hazard profile of Indole-5-carbonitrile provides a strong baseline for necessary precautions.

Hazard Profile (based on Indole-5-carbonitrile, CAS 15861-24-2):

- Health Hazards: Causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).^{[7][13]} It can be harmful if swallowed, in contact with skin, or if inhaled.^[14]
- Pictograms: Warning^{[7][13]}

Recommended Personal Protective Equipment (PPE) and Handling Protocols

The following protocols are essential for handling either compound and should be considered mandatory.

- Engineering Controls:
 - Work in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of dust or vapors.^{[7][13]}
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear tightly fitting safety goggles or glasses with side-shields conforming to EN166 or NIOSH standards.^{[7][13][14]}
 - Hand Protection: Handle with impervious gloves (e.g., nitrile rubber). Gloves must be inspected prior to use and disposed of properly after use.^[7]
 - Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure.^{[7][14]}
 - Respiratory Protection: If dust is generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator with a particulate filter.^[14]

- First Aid Measures:
 - If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen.[\[13\]](#)
 - In Case of Skin Contact: Take off contaminated clothing immediately and wash the affected area with soap and plenty of water.[\[13\]](#)
 - In Case of Eye Contact: Rinse cautiously and thoroughly with water for at least 15 minutes and consult a physician.[\[7\]](#)[\[13\]](#)
 - If Swallowed: Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician.[\[7\]](#)

Sourcing and Procurement of Indoline-5-carbonitrile

Identifying reliable suppliers is a critical step in the research workflow. The following vendors have been identified as suppliers for **Indoline-5-carbonitrile** (CAS 15861-23-1). Researchers should always request a certificate of analysis (CoA) to verify purity and identity upon purchase.

Supplier	Product Name	CAS Number	Purity/Specification
BLD Pharm	Indoline-5-carbonitrile	15861-23-1	Not specified [3]
Appchem	Indoline-5-carbonitrile	15861-23-1	Not specified [4]
Lab-Chemicals.com	Indoline-5-carbonitrile	15861-23-1	97% [2]

Note: Availability and specifications are subject to change. Direct inquiry with the supplier is recommended.

The broader availability of Indole-5-carbonitrile from major suppliers like Sigma-Aldrich and Thermo Fisher Scientific may present an alternative starting point for synthetic campaigns that incorporate a reduction step.[\[5\]](#)[\[6\]](#)

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- To cite this document: BenchChem. [An In-depth Technical Guide to Indoline-5-carbonitrile for Advanced Research]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b098209#indoline-5-carbonitrile-cas-number-and-suppliers]

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